

Long-Term Efficacy of Methylenediurea on Crop Yield: A Comparative Guide

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

The quest for enhanced agricultural productivity while ensuring environmental sustainability has led to the development of various enhanced-efficiency fertilizers. Among these, **methylenediurea** (MDU), a slow-release nitrogen fertilizer, has garnered attention for its potential to synchronize nitrogen availability with crop demand. This guide provides an objective comparison of the long-term effects of **methylenediurea** application on crop yield against other nitrogen fertilizer alternatives, supported by available experimental data.

Comparative Analysis of Crop Yield

Long-term studies directly comparing **methylenediurea** with conventional nitrogen sources like urea across a variety of food crops are limited. However, research on urea-formaldehyde (UF) fertilizers, of which **methylenediurea** is a key component, and other controlled-release nitrogen fertilizers (CRNFs) provide valuable insights. The consensus from available short-term and medium-term studies suggests that MDU and other CRNFs can maintain or even increase crop yields compared to conventional urea, often at reduced application rates. This is attributed to improved nitrogen use efficiency (NUE) and reduced nitrogen loss through leaching and volatilization.

Below is a summary of findings from various studies on different crops.



Table 1: Comparison of Crop Yields with Methylenediurea (or related CRNFs) vs. Conventional Urea



Crop	Study Duration	Fertilizer Treatments	Key Findings on Crop Yield
Maize (Zea mays)	2 years	- Conventional Urea (U) - Slow-Release N Fertilizer (S) - Blend of Slow-Release and Urea (SU) (at 90, 120, 180, 240 kg N/ha)	The blend of slow-release fertilizer and urea (SU) at the highest N rate (240 kg/ha) achieved the maximum maize yield, which was significantly higher than urea alone.[1]
Maize (Zea mays)	2 years	- Common Fertilizer (CF) at 405 kg N/ha - Slow-Release Fertilizer (SF) at rates from 225 to 405 kg N/ha	The highest grain yields were achieved with the slow-release fertilizer at 360 kg N/ha, which was comparable to the yield from 405 kg N/ha of the same SF. The average grain yield for SF at 405 kg N/ha was 5.2% higher than CF at the same rate.
Wheat (Triticum aestivum)	3 years	- Urea without coating - Compound fertilizer without coating - Fertilizers with biodegradable coatings (linseed or hemp oil) (at 135 and 180 kg N/ha)	In the first year, coated fertilizers significantly increased yield by up to 11 t/ha compared to uncoated fertilizers. The effect diminished in subsequent years.[3]
Potatoes (Solanum tuberosum)	2 years	- Ammonium sulfate (soluble N) - Urea- formaldehyde (UF) at	Treatments with 180 kg N/ha as soluble nitrogen and 180 kg



		various rates (108, 144, 180 kg N/ha)	N/ha as urea- formaldehyde exhibited the highest total tuber yield.[4]
Turfgrass (Poa pratensis)	2.5 years	- Fast-release N source (10-6-4) - Controlled-release N source (23-7-7 with 42% Methylene Urea)	The color of turf treated with methylene urea was comparable to that treated with a fast- release source in most observations. Methylene urea significantly reduced the total fresh weight of clippings compared to urea.

Long-Term Effects on Soil Health

Beyond crop yield, the long-term application of nitrogen fertilizers has significant impacts on soil health. A 12-year field experiment comparing a one-time application of a controlled-release nitrogen fertilizer (CRNF) with the split application of common urea in a maize cropping system revealed notable differences.

Table 2: Long-Term (12-Year) Effects of CRNF vs. Urea on Soil Properties



Soil Parameter	Conventional Urea (Optimal Rate)	Controlled-Release N Fertilizer (CRNF)	Key Observations
Alkaline Hydrolysis N	Baseline	Increased by 14.10% (tasseling) and 9.45% (filling)	CRNF maintained a higher level of available nitrogen in the soil during critical growth stages.
Bacterial Diversity	Baseline	Increased by 2.09– 2.35%	The sustained and stable nitrogen supply from CRNF promoted higher bacterial diversity.
Bacterial Community Structure	Marked changes between growth stages	More resilient and stable structure	Long-term CRNF application led to a more stable microbial community, which is conducive to robust nitrogen cycling functions.
Nitrogen Cycling Functions	Fluctuations in nitrate reductase and predicted N-cycling genes	Stable N-cycling functions	CRNF application helps in maintaining stable nitrogen cycling in the soil.

These findings suggest that the long-term application of controlled-release fertilizers like **methylenediurea** can lead to a more stable soil microbial environment and more consistent nitrogen availability compared to conventional urea.

Experimental Protocols

To ensure the reliability and comparability of data from fertilizer trials, standardized experimental protocols are essential. The following outlines a typical methodology for a long-term field experiment comparing different nitrogen fertilizers.



1. Experimental Design:

- Layout: A randomized complete block design (RCBD) is commonly used to account for field variability.
- Treatments: Include a control (no nitrogen), conventional fertilizer (e.g., urea) at different rates (e.g., farmer's practice, optimal rate), and the experimental fertilizer (e.g., methylenediurea) at various rates (including reduced rates to test for improved efficiency).
- Replication: Each treatment should be replicated at least three to four times to allow for robust statistical analysis.

2. Plot Management:

- Plot Size: Plots should be large enough to minimize edge effects and accommodate all necessary measurements and harvesting. A typical size might be 5m x 6m.
- Fertilizer Application: The timing and method of application should be consistent for each treatment type. For instance, conventional urea might be applied in splits, while methylenediurea is applied once at the beginning of the season.
- Agronomic Practices: All other farming practices, such as irrigation, pest control, and weed management, should be uniform across all plots.

3. Data Collection and Analysis:

- Crop Yield: At maturity, a designated area from the center of each plot is harvested to determine grain yield and biomass.
- Soil Sampling: Soil samples are collected at different growth stages and depths to analyze for various parameters, including soil nitrogen content, pH, organic matter, and microbial populations.
- Plant Tissue Analysis: Plant samples can be analyzed for nitrogen content to determine nitrogen uptake and use efficiency.



 Statistical Analysis: The collected data is subjected to analysis of variance (ANOVA) to determine the statistical significance of differences between treatments.

Nitrogen Uptake and Signaling Pathway

The efficacy of any nitrogen fertilizer is ultimately determined by the plant's ability to take up and assimilate the nitrogen. Plants primarily absorb nitrogen from the soil in the form of nitrate (NO₃⁻) and ammonium (NH₄⁺). **Methylenediurea** slowly breaks down in the soil through microbial activity, releasing ammonium and subsequently nitrate. These ions are then taken up by transporters in the root cells. Inside the plant, a series of enzymatic reactions convert these inorganic forms of nitrogen into amino acids, the building blocks of proteins.



Click to download full resolution via product page

Caption: Nitrogen uptake and assimilation pathway in plants.

Conclusion

The long-term application of **methylenediurea** and related controlled-release nitrogen fertilizers presents a promising strategy for sustainable agriculture. While comprehensive, multi-decade comparative studies on crop yield are still emerging, the available evidence strongly suggests that these fertilizers can maintain or enhance crop productivity compared to conventional urea, often with a reduced rate of nitrogen application. Furthermore, the benefits extend to soil health, with long-term use fostering a more stable and diverse microbial community and ensuring a more consistent supply of nitrogen. This dual advantage of improved agronomic performance and better environmental stewardship positions



methylenediurea as a valuable tool for researchers and professionals in the ongoing effort to secure global food production.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. mdpi.com [mdpi.com]
- 2. Differences of yield and nitrogen use efficiency under different applications of slow release fertilizer in spring maize-SciEngine [sciengine.com]
- 3. mdpi.com [mdpi.com]
- 4. journals.ekb.eg [journals.ekb.eg]
- To cite this document: BenchChem. [Long-Term Efficacy of Methylenediurea on Crop Yield: A Comparative Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b089379#long-term-effects-of-methylenediurea-application-on-crop-yield]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote







BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com